

Chinomethionate Application for Greenhouse Trials: Detailed Notes and Protocols

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Compound of Interest

Compound Name: Chinomethionate

Cat. No.: B1668619

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Introduction:

Chinomethionate, also known as oxythioquinox, is a fungicide and acaricide belonging to the quinoxaline group. It has demonstrated efficacy against a range of pests and diseases in greenhouse settings, most notably powdery mildew and various mite species. This document provides detailed application notes and protocols for the use of **chinomethionate** in greenhouse trials, with a focus on spray concentrations, application methodologies, and safety precautions. The information is synthesized from publicly available product labels and scientific literature. It is imperative to note that while **chinomethionate** has been used in agriculture, some formulations may no longer be registered for use in all regions. Researchers should always consult local regulations and conduct small-scale trials to determine optimal concentrations and assess phytotoxicity for specific plant species and cultivars.

Quantitative Data Summary

The following tables summarize recommended spray concentrations for **chinomethionate** (formulated as a 25% Wettable Powder or 250 g/kg active ingredient) based on available data, primarily for cucurbits.

Table 1: Recommended Spray Concentrations for Powdery Mildew Control on Cucurbits

Target Disease	Crop	Concentration (g/100 L)	Concentration (g/ha)	Application Notes
Powdery Mildew	Cucurbits	25 - 40	250 - 400	Apply every 5 to 10 days as soon as the first signs of mildew appear. Use the higher rate when disease pressure is severe.[1]

Table 2: Recommended Spray Concentrations for Mite Control on Cucurbits

Target Pest	Crop	Concentration (g/100 L)	Concentration (g/ha)	Application Notes
Two-spotted Mite	Cucurbits	40 - 50	400 - 500	Apply as a thorough spray at the beginning of a mite build-up. Repeat applications as required.[1]

Note on Ornamentals: While some **chinomethionate** product labels historically included ornamental flowering plants and woody shrubs as approved application sites, specific spray concentrations for these are not readily available in current literature.[2] Therefore, it is crucial to conduct preliminary trials on a small number of plants to determine safe and effective rates, starting with the lower concentrations recommended for sensitive crops like cucurbits.

Experimental Protocols

Protocol 1: Preparation of **Chinomethionate** Spray Suspension (from Wettable Powder)

This protocol outlines the steps for preparing a spray suspension from a wettable powder formulation (e.g., 25% **chinomethionate**).

- **Determine Required Concentration:** Based on the target pest/disease and crop, determine the desired final concentration in grams per 100 liters (g/100 L) from the tables above or through preliminary trials.
- **Calculate Amount of Product:** Calculate the required amount of **chinomethionate** wettable powder for your spray volume.
 - Example: To prepare 10 liters of a 30 g/100 L solution, you would need: $(30 \text{ g} / 100 \text{ L}) * 10 \text{ L} = 3 \text{ g}$ of the wettable powder product.
- **Create a Paste:** In a separate container, add a small amount of water to the calculated amount of wettable powder and stir to form a smooth paste. This prevents clumping when added to the main spray tank.[\[1\]](#)
- **Dilute to a Slurry:** Gradually add more water to the paste, mixing continuously until a creamy slurry is formed.[\[1\]](#)
- **Fill Spray Tank:** Fill the spray tank with approximately half the required volume of water.
- **Add Slurry to Tank:** Pour the **chinomethionate** slurry into the spray tank while the agitator is running.
- **Top off Tank:** Add the remaining volume of water to the spray tank to reach the final desired volume.
- **Maintain Agitation:** Keep the sprayer's agitation system running throughout the application to ensure the suspension remains uniformly mixed.

Protocol 2: Greenhouse Application of **Chinomethionate** Spray

This protocol provides a general procedure for applying **chinomethionate** spray to greenhouse plants.

- **Safety Precautions:** Before application, ensure all personnel are wearing appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, coveralls, and a respirator.

- Isolate Treatment Area: If possible, isolate the greenhouse or section to be treated to prevent spray drift to non-target plants.
- Calibrate Sprayer: Ensure the spray equipment is properly calibrated to deliver a consistent and fine mist for thorough coverage.
- Application Technique:
 - Apply the spray solution to the point of runoff, ensuring complete coverage of all plant surfaces, including the undersides of leaves where pests and mildew often reside.[\[1\]](#)
 - Avoid excessive runoff.[\[1\]](#)
- Environmental Conditions:
 - Avoid applying when temperatures are high (e.g., >30°C or 86°F) to minimize the risk of phytotoxicity.[\[1\]](#)
 - Do not apply during extended periods of unusually cold weather.[\[1\]](#)
 - Apply when foliage is dry or nearly dry.
- Post-Application:
 - Allow the spray to dry completely before re-entering the greenhouse without PPE.
 - Observe a withholding period if treating edible crops (e.g., 7 days for cucurbits).[\[1\]](#)
 - Thoroughly clean all spray equipment after use.

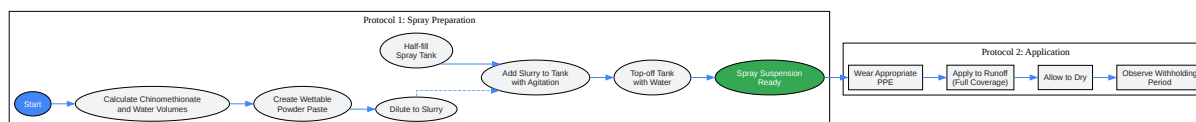
Protocol 3: Phytotoxicity Assessment in Greenhouse Trials

Due to the potential for plant injury, a phytotoxicity trial is essential before large-scale application, especially on ornamental plants for which specific concentration data is unavailable.

- Select Test Plants: Choose a small, representative group of each plant species and cultivar to be tested.

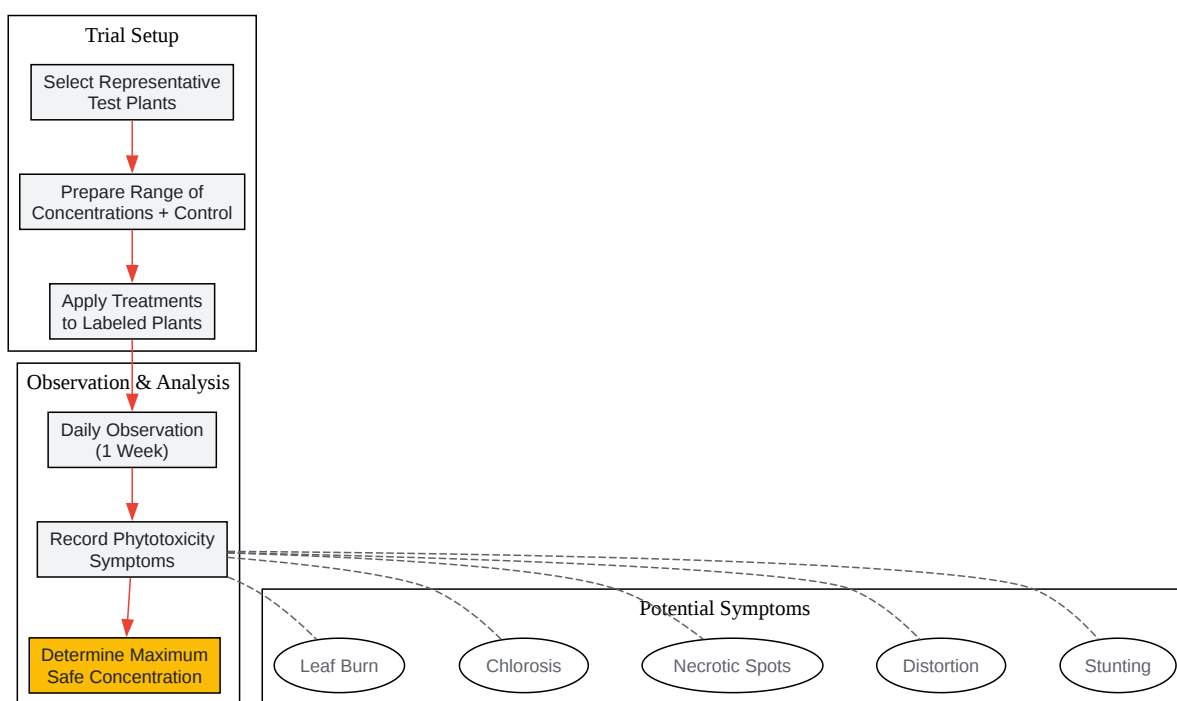
- **Prepare a Range of Concentrations:** Prepare several small batches of **chinomethionate** spray at varying concentrations. Start with a low concentration (e.g., 20-25 g/100 L) and incrementally increase to the higher recommended rates for other crops. Include a water-only control group.
- **Application:** Apply the different concentrations to the designated test plants, ensuring each plant is clearly labeled with the concentration it received.
- **Observation Period:** Observe the plants daily for at least one week for any signs of phytotoxicity.
- **Record Symptoms:** Document any observed symptoms, which may include:
 - Necrotic spots or flecks on leaves[3]
 - Leaf edge burn[3]
 - Chlorosis (yellowing) or bleaching[3]
 - Distorted growth (e.g., leaf curling or cupping)[3]
 - Stunting of growth
 - Flower or leaf drop[3]
- **Determine Safe Concentration:** Based on the observations, determine the highest concentration that does not cause unacceptable damage to the plants.

Mandatory Visualizations



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Caption: Experimental workflow for the preparation and application of **chinomethionate** spray in greenhouse trials.



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Caption: Logical workflow for conducting a phytotoxicity assessment of **chinomethionate** on greenhouse plants.

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